

Application Notes and Protocols for AR-A014418

In Vivo Studies

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Compound of Interest

Compound Name: AR-A 2

Cat. No.: B2938777

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Introduction

AR-A014418 is a potent and selective, ATP-competitive inhibitor of Glycogen Synthase Kinase 3 (GSK-3).[1][2] GSK-3 is a critical serine/threonine kinase implicated in a multitude of cellular processes, and its dysregulation has been linked to various pathologies, including neurodegenerative diseases, mood disorders, and cancer.[3][4][5] These application notes provide detailed protocols for the in vivo use of AR-A014418 in established animal models of depression, neuropathic pain, and amyotrophic lateral sclerosis (ALS).

Physicochemical Properties and Safety Information

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₂ N ₄ O ₄ S	PubChem CID: 448014
Molecular Weight	308.32 g/mol	PubChem CID: 448014
Solubility	Soluble in DMSO	
Safety	Harmful if swallowed, causes skin irritation, and serious eye damage. May cause respiratory irritation.	PubChem CID: 448014

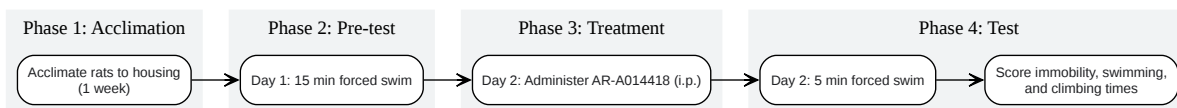
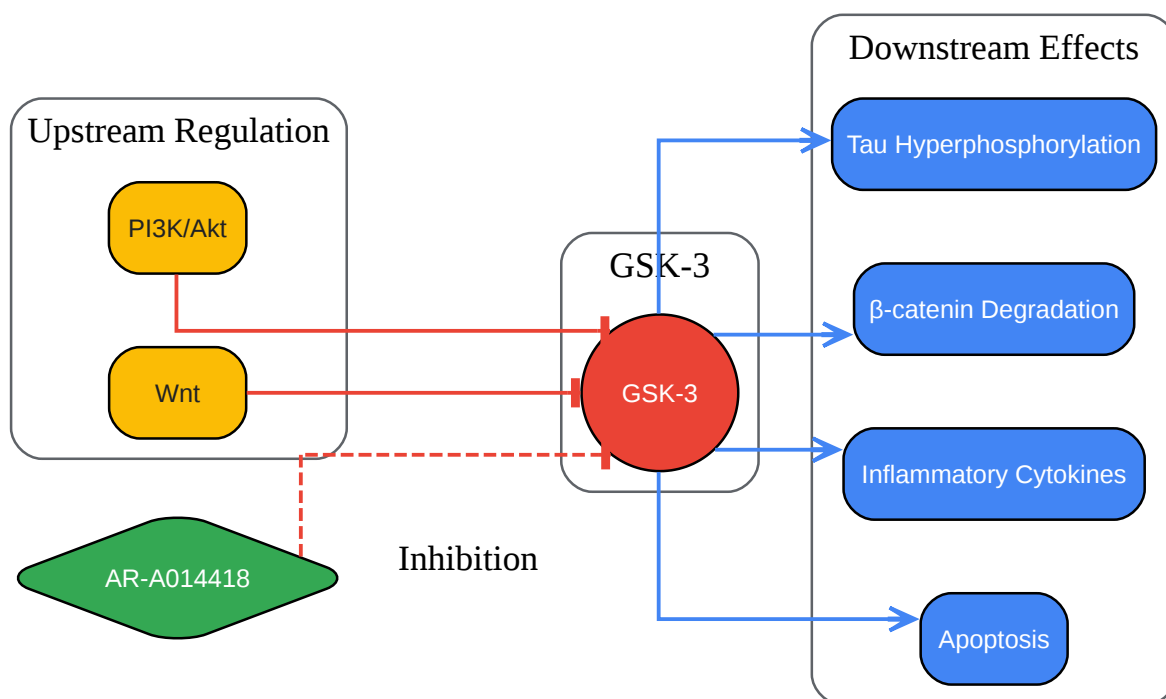
Note: Appropriate personal protective equipment (PPE) should be worn when handling AR-A014418.

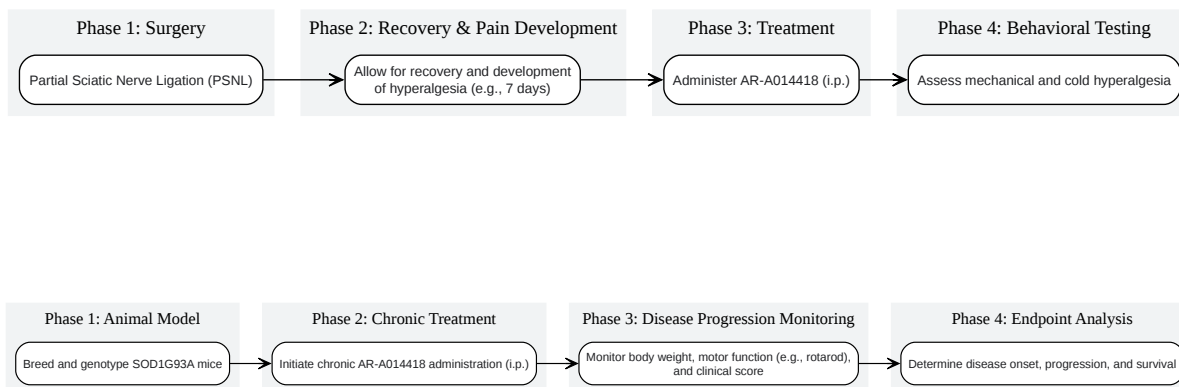
Pharmacokinetics

AR-A014418 is known to cross the blood-brain barrier. Following peripheral administration, it has a reported intravenous half-life of 1.1 hours.

Signaling Pathway of AR-A014418

AR-A014418 exerts its effects by directly inhibiting the kinase activity of GSK-3. This leads to the modulation of downstream signaling pathways involved in inflammation, cell survival, and neurotransmission.





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